

# Proper Disposal of EINECS 306-759-7 (Polyalpha-olefin)

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of the synthetic hydrocarbon poly-alpha-olefin (PAO), identified by EINECS number 306-759-7. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

## **Chemical Identification and Hazard Summary**

• Chemical Name: Dec-1-ene, homopolymer, hydrogenated

EINECS Number: 306-759-7

CAS Number: 68037-01-4

- General Description: A synthetic, non-hazardous hydrocarbon oil. It is not classified as a hazardous substance according to Regulation (EC) No 1272/2008.
- Primary Hazards: While not classified as hazardous, it may be combustible and can cause mild skin or eye irritation upon prolonged contact. Inhalation of mists or vapors at high temperatures may irritate the respiratory tract.

## **Regulatory and Safety Data**



The following table summarizes key quantitative data relevant to the safe handling and disposal of PAO.

Parameter	Value	Notes
Flash Point	>120 °C (248 °F)	This substance is combustible but not highly flammable.
Auto-ignition Temperature	>300 °C (572 °F)	Spontaneous ignition will only occur at very high temperatures.
Hazard Classification	Not classified as hazardous	According to Regulation (EC) No 1272/2008.
Personal Protective Equipment (PPE)	Safety glasses, gloves, lab coat	Standard laboratory PPE is sufficient for handling.

## **Step-by-Step Disposal Protocol**

This protocol outlines the approved procedure for the disposal of **EINECS 306-759-7**.

#### Step 1: Collection and Storage

- Collect waste PAO in a dedicated, clearly labeled, and sealed container.
- The container should be made of a material compatible with hydrocarbon oils (e.g., high-density polyethylene, steel).
- Label the container "Waste Poly-alpha-olefin Oil" and include the date of initial waste accumulation.
- Store the waste container in a designated, well-ventilated waste accumulation area, away from heat, sparks, and open flames.

#### Step 2: Waste Characterization

 Although generally non-hazardous, confirm that the waste PAO has not been contaminated with any hazardous substances during its use.



If contamination with hazardous materials is suspected, the waste must be treated as
hazardous and disposed of accordingly, following your institution's hazardous waste disposal
guidelines.

#### Step 3: Disposal Pathway

- Preferred Method: Dispose of the waste PAO through a licensed industrial waste disposal facility or a reputable recycling service that handles waste oils.
- Incineration: Controlled incineration at a licensed facility is an acceptable method of disposal.
- Landfill: Disposal in a landfill is not recommended and may be prohibited by local regulations.
- Sewer/Waterway Discharge:DO NOT dispose of this material down the drain or into any waterways. This can cause environmental damage and is likely a violation of local regulations.

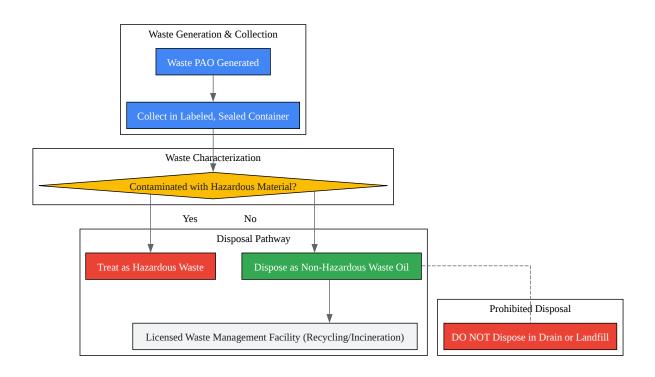
#### Step 4: Documentation

- Maintain a record of the amount of waste generated and the date of disposal.
- Keep copies of all waste transfer notes and certificates of disposal provided by the waste management company.

### **Disposal Workflow Diagram**

The following diagram illustrates the decision-making process for the proper disposal of **EINECS 306-759-7**.





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Caption: Disposal workflow for EINECS 306-759-7.

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